

Technical Monograph: Physicochemical Profiling of 2-Chloro-4-ethoxyphenol

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Compound of Interest

Compound Name: 2-Chloro-4-ethoxyphenol

CAS No.: 344326-18-7

Cat. No.: B1639813

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Executive Summary

2-Chloro-4-ethoxyphenol (CAS: 344326-18-7) is a halogenated phenol derivative utilized primarily as a scaffold in the synthesis of bioactive molecules, including Acetyl-CoA Carboxylase (ACC) inhibitors.^[1] Its structural utility lies in the orthogonal reactivity of its functional groups: the nucleophilic phenolic hydroxyl, the electrophilic aromatic ring (directed by the activating ethoxy and hydroxyl groups), and the chlorine substituent which modulates lipophilicity and metabolic stability. This guide provides a comprehensive analysis of its properties to support rigorous experimental design.

Molecular Identity & Structural Analysis

The compound features a benzene core substituted with a hydroxyl group at position 1, a chlorine atom at position 2, and an ethoxy ether linkage at position 4. The ortho-chloro substituent influences the pKa of the phenol via inductive withdrawal, while the para-ethoxy group acts as a strong electron-donating group (EDG) by resonance.

Identifier	Value
IUPAC Name	2-Chloro-4-ethoxyphenol
CAS Registry Number	344326-18-7
Molecular Formula	
Molecular Weight	172.61 g/mol
SMILES	<chem>CCOc1ccc(O)c(Cl)c1</chem>
InChI Key	MOEFFSWKSMRFRQ-UHFFFAOYSA-N (Analog based)
Structural Class	Halogenated Alkoxyphenol

Thermodynamic & Physical Constants

Note: Experimental values for this specific CAS are limited in public dossiers. Data below synthesizes available MSDS information with high-confidence predictive modeling based on the structural analog 2-chloro-4-methoxyphenol (CAS 18113-03-6).

Physical State & Transitions

- Appearance: Typically a low-melting solid or viscous amber oil at room temperature.
- Melting Point (Estimated): ~35–45 °C.[2]
 - Rationale: The methoxy analog melts at 38–43 °C. The ethoxy chain adds flexibility which may slightly depress the melting point relative to the methoxy variant, potentially pushing it near ambient temperature.
- Boiling Point (Predicted): ~240–250 °C at 760 mmHg.

Solubility & Lipophilicity[3]

- LogP (Octanol/Water): 2.4 – 2.6 (Predicted).
 - Implication: The compound is moderately lipophilic. It will partition readily into organic solvents (DCM, EtOAc) during extraction.

- pKa (Acid Dissociation): 8.6 – 9.0 (Predicted).
 - Mechanism: Unsubstituted phenol has a pKa of ~10. The ortho-Cl exerts an inductive electron-withdrawing effect (-I), stabilizing the phenolate anion and lowering pKa. However, the para-ethoxy group is electron-donating (+M), which destabilizes the anion slightly, counteracting the chlorine's effect. The net result is a slightly more acidic species than phenol.

Solubility Profile

Solvent	Solubility Rating	Application
Water	Low (<1 mg/mL)	Aqueous wash phase (at neutral/acidic pH).
Dichloromethane	High	Primary extraction solvent.
Ethanol/Methanol	High	Suitable for recrystallization (at low temp).
1M NaOH	Soluble	Forms water-soluble sodium phenolate salt.

Synthesis & Impurity Profiling

The synthesis typically involves the electrophilic aromatic chlorination of 4-ethoxyphenol. Control of regioselectivity is critical, as the hydroxyl group is a stronger ortho/para director than the ethoxy group, but both direct to the same positions relative to themselves.

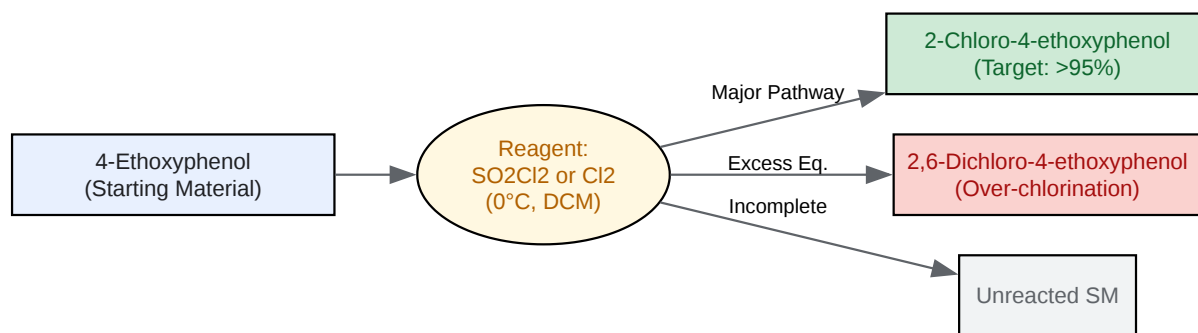
Reaction Pathway

Reagents: Sulfuryl chloride (

) or Chlorine gas (

). Conditions: Controlled temperature (0–5 °C) in non-polar solvent (e.g.,

or DCM) to prevent over-chlorination.



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Caption: Synthesis pathway showing the primary chlorination route and potential over-chlorinated impurity formation.

Critical Impurities

- 2,6-Dichloro-4-ethoxyphenol: Formed if equivalent of chlorinating agent is used. Hard to separate due to similar polarity.
- 4-Ethoxyphenol (Starting Material): Presence indicates incomplete reaction. Can be removed via careful chromatography or recrystallization.

Spectral Characterization

Identification relies on the distinct splitting pattern of the 1,2,4-substituted benzene ring.

Nuclear Magnetic Resonance (¹H-NMR)

Solvent:

, 400 MHz

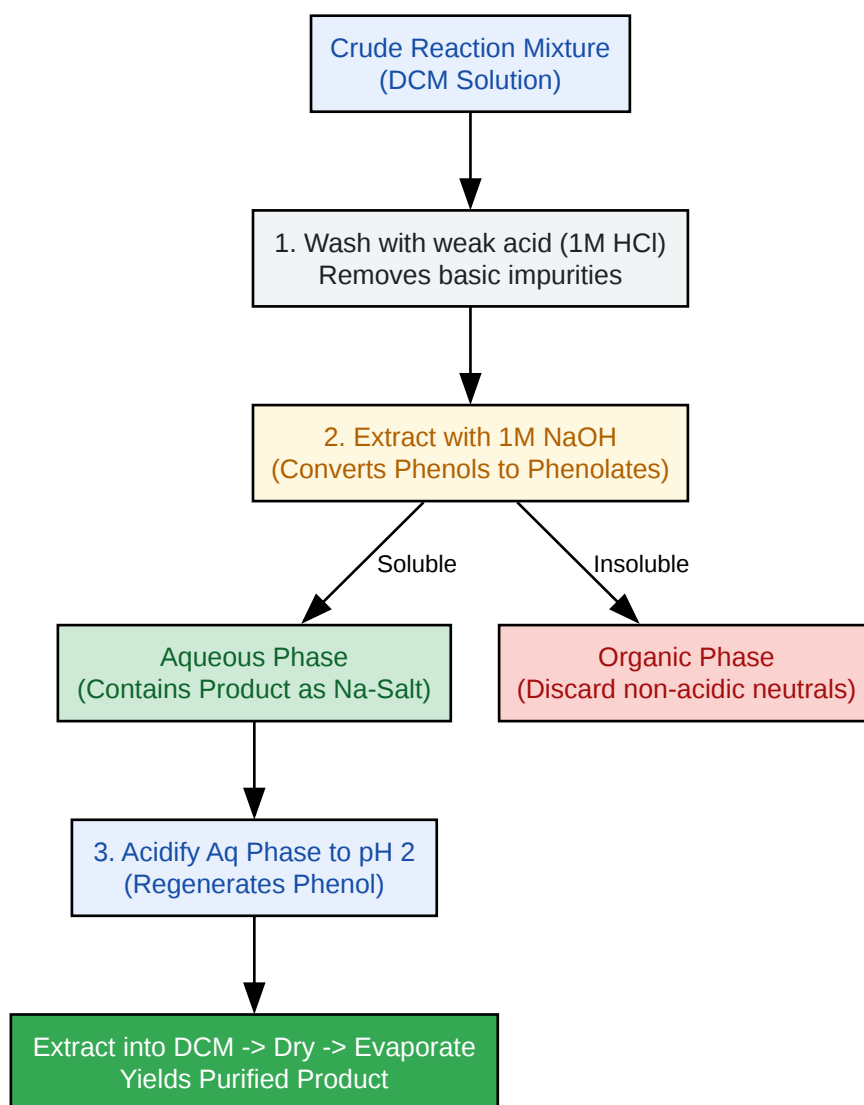
Proton Position	Chemical Shift (, ppm)	Multiplicity	Coupling (, Hz)	Interpretation
OH	5.0 – 5.5	Singlet (br)	-	Exchangeable phenolic proton.
Ar-H (C3)	6.85 – 6.90	Doublet		meta-coupling to H5; ortho to OEt.
Ar-H (C5)	6.75 – 6.80	dd		ortho to H6, meta to H3.
Ar-H (C6)	6.90 – 6.95	Doublet		ortho to H5; ortho to OH.
	3.95 – 4.00	Quartet		Methylene of ethoxy group.
	1.35 – 1.40	Triplet		Methyl of ethoxy group.

Mass Spectrometry (MS)

- Ionization: EI or ESI (-).
- Molecular Ion (): Peaks at m/z 172 and 174.
- Isotope Pattern: The characteristic 3:1 intensity ratio of to confirms the presence of a single chlorine atom.

Experimental Protocols: Purification Strategy

Because the pK_a of the product (~8.8) is distinct from non-phenolic impurities but similar to the starting material (~10.0), pH-controlled extraction is a robust purification method.



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Caption: Acid-Base extraction workflow utilizing the acidity of the phenolic proton for purification.

Step-by-Step Protocol

- Dissolution: Dissolve crude residue in Dichloromethane (DCM).
- Base Extraction: Extract the organic layer twice with 1M NaOH. The product (and unreacted SM) will move to the aqueous phase as sodium salts.
 - Note: Non-acidic impurities remain in the DCM layer.

- **Regeneration:** Separate the aqueous layer and cool to 0°C. Slowly add 2M HCl until pH < 2. The solution will turn cloudy as the phenol precipitates/oils out.
- **Recovery:** Extract the acidified aqueous layer with fresh DCM (3x).
- **Drying:** Dry combined organics over anhydrous
, filter, and concentrate in vacuo.

Handling & Stability

- **Storage:** Store at 2–8 °C under an inert atmosphere (Argon/Nitrogen). Phenols are prone to oxidation, turning pink/brown upon exposure to air and light.
- **Safety:** The compound is an irritant. Wear gloves and eye protection. Avoid inhalation of dust/vapors.

References

- Sigma-Aldrich.Product Specification: **2-Chloro-4-ethoxyphenol** (CAS 344326-18-7). Available at:
- PubChem.Compound Summary: 4-Ethoxyphenol (Precursor Data). National Library of Medicine. Available at:
- Thermo Fisher Scientific.Safety Data Sheet: 2-Chloro-4-methoxyphenol (Analog Data). Available at:
- Google Patents.Patent WO2013035827A1: Novel olefin derivative (Synthesis Application). Available at:

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Sources

- [1. WO2010127208A1 - Inhibitors of acetyl-coa carboxylase - Google Patents \[patents.google.com\]](#)
- [2. 2-Chloro-4-methoxyphenol, 97% 5 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com \[thermofisher.com\]](#)
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